

Navigating the Safe Disposal of OPB-51602: A Procedural Guide

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Compound of Interest

Compound Name: OPB-51602

Cat. No.: B1150146

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For researchers, scientists, and drug development professionals utilizing the STAT3 inhibitor **OPB-51602**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While specific disposal protocols for **OPB-51602** are not explicitly detailed in publicly available safety data sheets, this guide provides a framework for its safe handling and disposal based on general best practices for chemical waste management in a laboratory setting.

OPB-51602 is an orally bioavailable inhibitor of signal transducer and activator of transcription 3 (STAT3), with potential antineoplastic activity.[1][2] For shipping purposes, it is considered a non-hazardous chemical.[1] However, all chemical compounds, regardless of their hazard classification, should be handled with care and disposed of responsibly to minimize any potential environmental impact.

Handling and Storage:

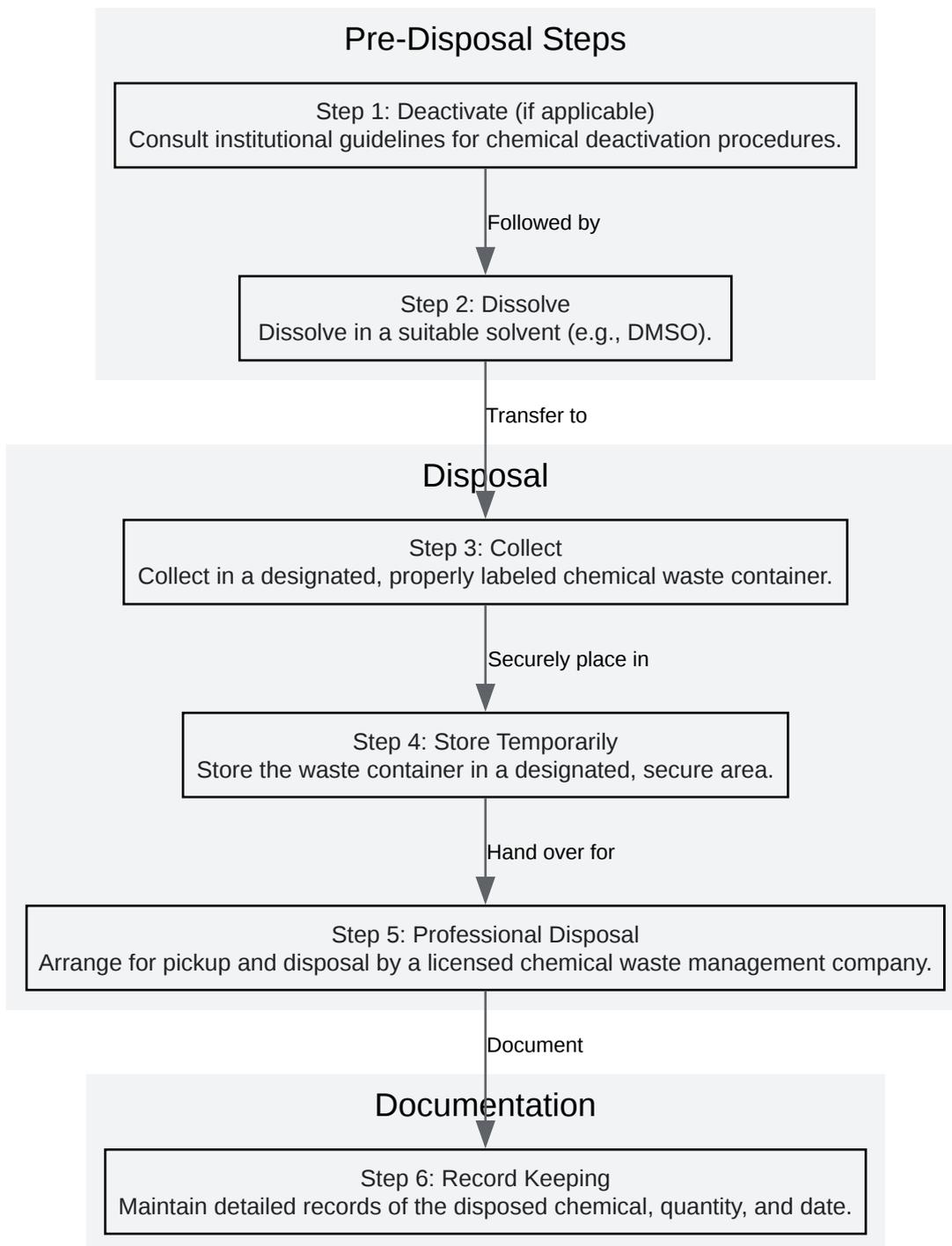
Proper handling and storage are paramount to maintaining the integrity of **OPB-51602** and ensuring the safety of laboratory personnel.

Parameter	Recommendation	Source
Short-Term Storage (days to weeks)	0 - 4 °C, dry and dark	[1]
Long-Term Storage (months to years)	-20 °C, dry and dark	[1]
Stock Solution Storage	0 - 4 °C (short term), -20 °C (long term)	[1]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO, not in water	[1]
Shelf Life	>2 years if stored properly	[1]

Disposal Procedure: A General Workflow

The following procedure outlines a general workflow for the disposal of **OPB-51602**. It is imperative to consult and adhere to your institution's specific waste disposal guidelines and local regulations.

General Disposal Workflow for OPB-51602



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Caption: General workflow for the proper disposal of **OPB-51602**.

Disclaimer: This information is intended as a general guide. Always consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations regarding chemical waste disposal. The absence of a specific Safety Data Sheet (SDS) with disposal instructions for **OPB-51602** necessitates a cautious approach based on established laboratory safety principles.

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References

- 1. medkoo.com [medkoo.com]
- 2. Facebook [cancer.gov]
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